

Application Notes and Protocols for the Synthesis of 2-Phenylacetohydrazide

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Compound of Interest

Compound Name: 2-Phenylacetohydrazide

Cat. No.: B146101

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Phenylacetohydrazide is a key intermediate in the synthesis of a variety of biologically active compounds, including potential antimicrobial, anti-inflammatory, antiviral, and anticancer agents. Its derivatives, particularly Schiff bases formed by condensation with aldehydes and ketones, are of significant interest in medicinal chemistry and drug discovery. This document provides a detailed protocol for the synthesis of **2-Phenylacetohydrazide**, compiled from established chemical literature.

Chemical Properties and Data

A summary of the key quantitative data for **2-Phenylacetohydrazide** is presented in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₈ H ₁₀ N ₂ O	[1][2]
Molecular Weight	150.18 g/mol	[1][2]
CAS Number	937-39-3	[3][4]
Melting Point	115-117 °C	[2][4]
Appearance	White to off-white powder/crystals	[1]
Purity (Assay)	≥98.0% (HPLC)	[1]
Solubility	Soluble in ethanol.	[5]

Synthesis Protocol

The most common and straightforward method for the synthesis of **2-Phenylacetohydrazide** is the hydrazinolysis of an ester of phenylacetic acid, typically ethyl phenylacetate, using hydrazine hydrate.

Reaction Scheme:

Materials and Equipment:

- Ethyl phenylacetate
- Hydrazine hydrate (80% or higher)
- Absolute ethanol
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Beakers and Erlenmeyer flasks

- Büchner funnel and filter paper
- Vacuum filtration apparatus
- Melting point apparatus
- Analytical balance

Experimental Procedure:

- **Reactant Preparation:** In a clean, dry round-bottom flask, dissolve ethyl phenylacetate (1 equivalent) in absolute ethanol (approximately 5-10 mL per gram of ester).
- **Addition of Hydrazine Hydrate:** To this solution, add hydrazine hydrate (1.5-2 equivalents) dropwise while stirring. An exothermic reaction may be observed.
- **Reflux:** Attach a reflux condenser to the flask and heat the reaction mixture to reflux using a heating mantle with continuous stirring. Maintain the reflux for a period of 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).^[5]
- **Product Precipitation:** After the reaction is complete, allow the mixture to cool to room temperature. The **2-Phenylacetohydrazide** product will often precipitate out of the solution upon cooling. If precipitation is slow or incomplete, the volume of the solvent can be reduced under vacuum, or the flask can be placed in an ice bath.
- **Isolation of Product:** Isolate the solid product by vacuum filtration using a Büchner funnel.^[5]
- **Washing:** Wash the filtered product with a small amount of cold ethanol to remove any unreacted starting materials and impurities.^{[5][6]}
- **Drying:** Dry the purified product in a desiccator or a vacuum oven at a low temperature to obtain **2-Phenylacetohydrazide** as a white crystalline solid.
- **Characterization:** Characterize the synthesized product by determining its melting point and comparing it with the literature value. Further characterization can be performed using spectroscopic methods such as FT-IR and ¹H-NMR.

Safety Precautions:

- Hydrazine hydrate is corrosive and toxic. Handle with appropriate personal protective equipment (PPE), including gloves and safety goggles, in a well-ventilated fume hood.
- Ethanol is flammable. Ensure that the heating mantle is spark-proof and avoid open flames.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2-Phenylacetohydrazide**.



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Caption: Workflow for the synthesis of **2-Phenylacetohydrazide**.

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